

Technical Guide: 2-chloro-N,N-dimethylisonicotinamide

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Compound of Interest

Compound Name: 2-chloro-N,N-dimethylisonicotinamide

Cat. No.: B1350372

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **2-chloro-N,N-dimethylisonicotinamide**, a pyridine carboxamide derivative of interest in medicinal chemistry and drug discovery. Due to the limited availability of data for this specific compound, this guide also incorporates information from closely related analogues to provide a broader context for its potential properties and applications. The core structure, featuring a substituted pyridine ring, is a common scaffold in pharmacologically active molecules.

Disclaimer: No specific CAS Number for **2-chloro-N,N-dimethylisonicotinamide** has been found in publicly available databases as of the writing of this guide, suggesting it may be a novel or less-common chemical entity.

Physicochemical Properties

Quantitative data for **2-chloro-N,N-dimethylisonicotinamide** is not readily available. However, the table below summarizes the known properties of its isomer, 2-chloro-N,N-dimethylnicotinamide, and another related compound, 4-chloro-N,N-dimethyl-pyridine-2-carboxamide, to provide an estimate of its likely characteristics.

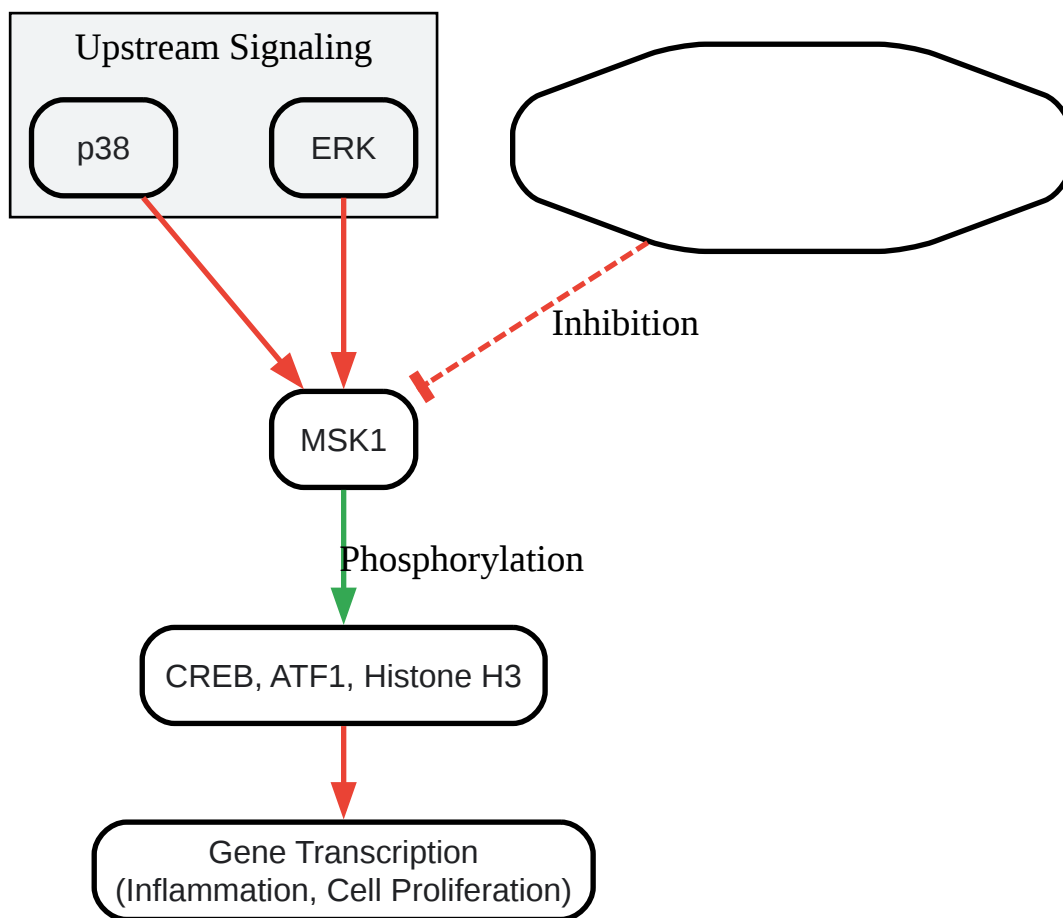
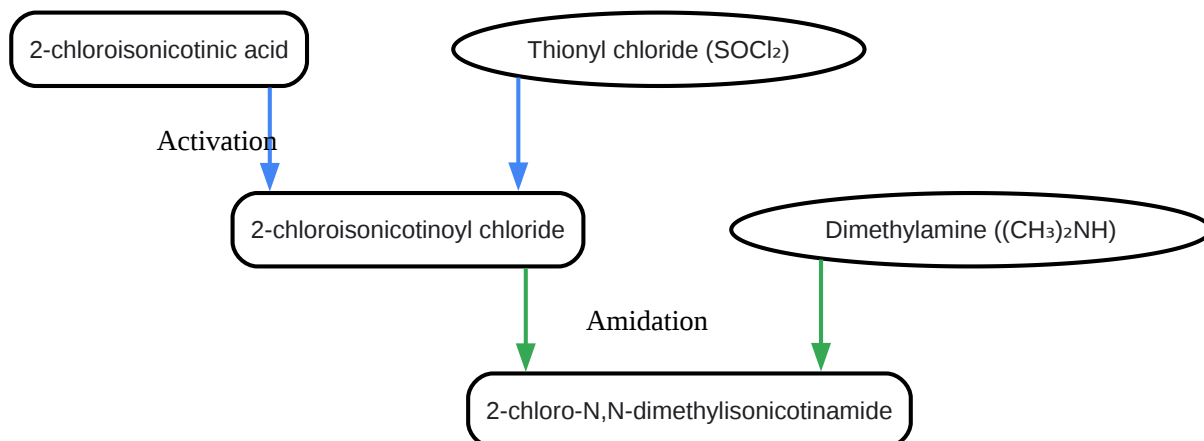
Property	2-chloro-N,N-dimethylnicotinamide	4-chloro-N,N-dimethyl-pyridine-2-carboxamide	2-chloro-N,N-dimethylisonicotinamide (Predicted)
CAS Number	52943-21-2[1]	114780-06-2[2]	Not Available
Molecular Formula	C ₈ H ₉ ClN ₂ O	C ₈ H ₉ ClN ₂ O	C ₈ H ₉ ClN ₂ O
Molecular Weight	184.63 g/mol [1]	184.62 g/mol [2]	~184.6 g/mol
Appearance	White Solid (Typical for similar compounds)	Data Not Available	Likely a solid at room temperature
Solubility	Soluble in Water and Methanol (for the HCl salt of a related compound)[3]	Data Not Available	Expected to have some solubility in organic solvents
Melting Point	Data Not Available	Data Not Available	Data Not Available
Boiling Point	Data Not Available	Data Not Available	Data Not Available

Synthesis and Experimental Protocols

A definitive, validated synthesis protocol for **2-chloro-N,N-dimethylisonicotinamide** is not published. However, based on established synthetic routes for analogous pyridine carboxamides, a plausible synthetic pathway can be proposed.

Proposed Synthetic Pathway

The synthesis of **2-chloro-N,N-dimethylisonicotinamide** would likely start from 2-chloroisonicotinic acid. The carboxylic acid would first be activated, for example, by conversion to an acyl chloride, which is then reacted with dimethylamine to form the desired amide.



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References

- 1. 2-Chloro-N,N-dimethylnicotinamide, 97% 250 mg | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 2. 4-chloro-N,N-dimethylpyridine-2-carboxamide | C₈H₉ClN₂O | CID 4962252 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloro-N, N-dimethylethylamine HCl, 4584-46-7, (2-Chloroethyl) dimethylamine Hydrochloride; (2-Chloroethyl) dimethylamine Hydrochloride; 1-(Dimethylamino)-2-chloroethane-d₆ Hydrochloride; 1-Chloro-2-(dimethylamino) ethane Hydrochloride [mallakchemicals.com]
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